

Application Notes and Protocols for the Quantification of Maleuric Acid

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Compound of Interest

Compound Name: Maleuric acid

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Introduction

Maleuric acid, also known as N-Carbamoylmaleamic acid or Maleylurea, is a derivative of maleic acid. Due to a lack of specific standardized analytical methods for the quantification of **Maleuric acid** in various matrices, this document provides detailed protocols adapted from established methods for the analysis of the structurally similar compound, maleic acid. The primary recommended techniques are High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) for enhanced sensitivity and selectivity. These notes offer a comprehensive guide for the development and validation of a robust analytical method for **Maleuric acid** quantification.

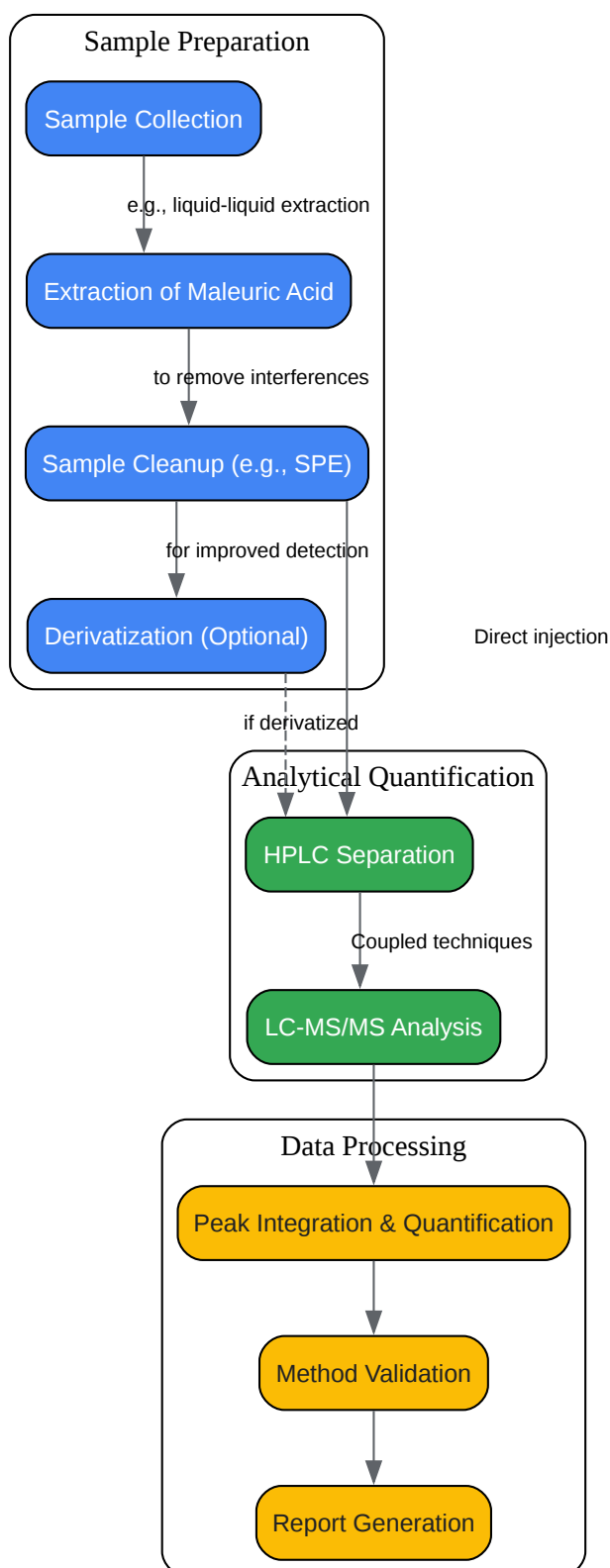
Quantitative Data Summary

As specific quantitative performance data for **Maleuric acid** is not readily available in the literature, the following table summarizes the performance characteristics of a validated HPLC-MS/MS method for the quantification of the parent compound, maleic acid.^[1] This data can be used as a benchmark for the expected performance of a well-developed method for **Maleuric acid**.

Parameter	Maleic Acid (by HPLC-MS/MS)	Expected Performance for Maleuric Acid
Limit of Detection (LOD)	0.1 mg/kg[1]	~ 0.1 - 0.5 mg/kg
Limit of Quantification (LOQ)	0.5 mg/kg[1]	~ 0.5 - 1.0 mg/kg
Linearity (Correlation Coefficient, r^2)	> 0.99	> 0.99
Recovery	80.2% - 115.3%[1]	80% - 120%
Precision (Relative Standard Deviation, RSD)	< 12%[1]	< 15%

Experimental Workflow

The general workflow for the quantification of **Maleuric acid** involves sample preparation, chromatographic separation, detection, and data analysis.



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